

In-Depth Technical Guide: Material Safety of Tetrakis(1-methoxy-2-propoxy)silane

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Compound of Interest

Compound Name: *Tetrakis(1-methoxy-2-propoxy)silane*

Cat. No.: *B101333*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety information for **Tetrakis(1-methoxy-2-propoxy)silane** (CAS No. 18407-95-9). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards, handling procedures, and emergency responses associated with this compound.

Chemical Identification and Physical Properties

Tetrakis(1-methoxy-2-propoxy)silane is a silicate ester. Its identification details and key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Chemical Name	Tetrakis(1-methoxy-2-propoxy)silane	[1][2][3]
Synonyms	Silicic acid, tetrakis(2-methoxy-1-methylethyl) ester; Silicon tetramethoxypropoxide	[3][4]
CAS Number	18407-95-9	[1][2][5]
Molecular Formula	C16H36O8Si	[2][4]
Molecular Weight	384.54 g/mol	[1][4]
Physical State	Liquid	[3][6]
Appearance	Clear liquid	[3]
Odor	Characteristic	[3]
Density	1.0 ± 0.1 g/cm ³	[7]
Boiling Point	350.2 ± 42.0 °C at 760 mmHg	[7]
Flash Point	141.7 ± 28.3 °C	[7]


Hazard Identification and Classification

This chemical is classified as hazardous. The primary hazards are acute oral toxicity and serious eye irritation.

Hazard Classification	Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation

Signal Word: Warning[1][2]

Hazard Pictograms:

-  alt text

Toxicological Information

Detailed toxicological studies for **Tetrakis(1-methoxy-2-propoxy)silane** are not readily available in the public domain. The classification of "Acute toxicity - Category 4 (Oral)" suggests a potential for harm if ingested. The "Eye irritation - Category 2" classification indicates that direct contact can cause significant but reversible eye damage.^{[1][2]}

Summary of Toxicological Effects:

Endpoint	Effect	Note
Acute Oral Toxicity	Harmful if swallowed.	No specific LD50 data is available in the reviewed sources.
Skin Corrosion/Irritation	May cause skin irritation. ^[3]	Not classified as a skin irritant, but caution is advised.
Serious Eye Damage/Irritation	Causes serious eye irritation. ^{[1][2]}	
Respiratory Irritation	May cause irritation to the respiratory tract. ^[3]	
Chronic Toxicity	No data available.	
Carcinogenicity	No data available.	
Mutagenicity	No data available.	
Reproductive Toxicity	No data available.	

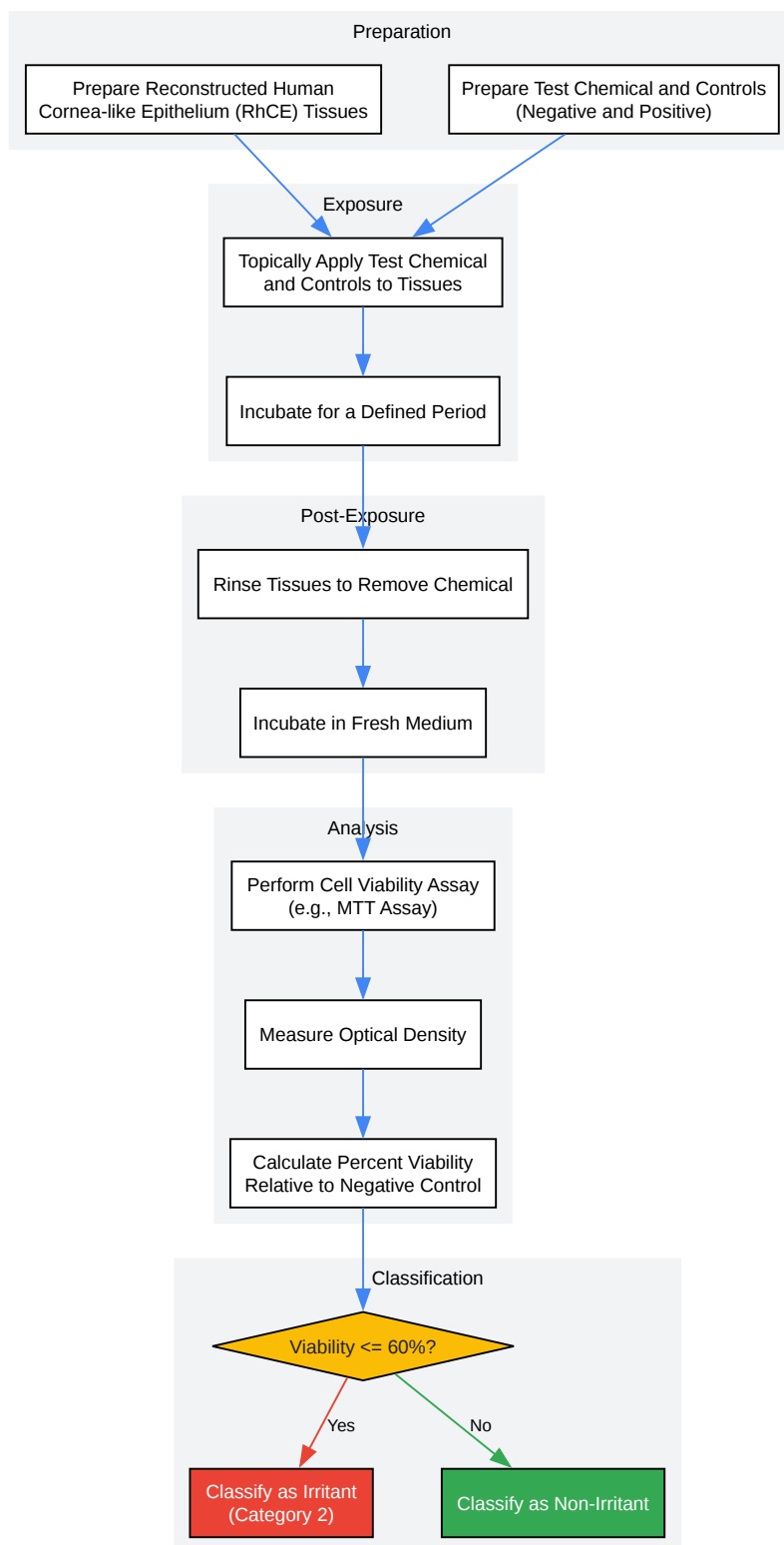
Experimental Protocols

Specific experimental protocols for the toxicological assessment of **Tetrakis(1-methoxy-2-propoxy)silane** are not publicly available. However, standardized OECD guidelines are typically followed for the classification of chemical hazards. Below are conceptual workflows based on these guidelines.

Conceptual Workflow for In Vitro Eye Irritation Testing

The following diagram illustrates a generalized workflow for assessing eye irritation potential using an in vitro reconstructed human cornea-like epithelium (RhCE) model, based on OECD Guideline 492.

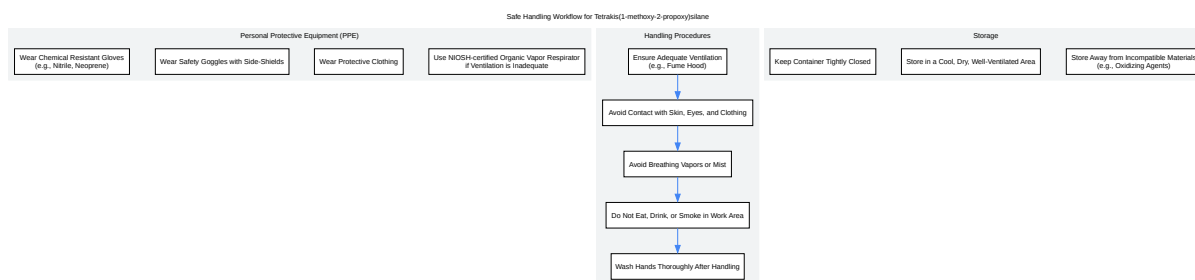
Conceptual Workflow: In Vitro Eye Irritation Test (OECD 492)

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Caption: Conceptual workflow for in vitro eye irritation testing based on OECD 492.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is crucial to minimize exposure and associated risks.



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Caption: Recommended safe handling and storage workflow.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[1]
Skin Protection	Wear fire/flammable resistant and impervious clothing. Handle with chemical impermeable gloves (e.g., nitrile or neoprene rubber).[1][3]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an organic vapor cartridge.[1][3]
General Hygiene	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday.[1][3]

First-Aid Measures

In case of exposure, immediate action is required.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. ^[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. ^[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical advice/attention. ^{[1][3]}
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. ^[1]

Accidental Release Measures

In the event of a spill or leak, the following measures should be taken.

Personal Precautions:

- Evacuate personnel to safe areas.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment (see Section 5).
- Avoid breathing vapors, mist, or gas.
- Remove all sources of ignition.^[1]

Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.
- Do not let the product enter drains. Discharge into the environment must be avoided.[1]

Methods for Cleaning Up:

- Contain any spills with dikes or absorbents to prevent migration and entry into sewers or streams.
- Collect the material with an inert absorbent (e.g., sand, earth) and place it in a suitable, closed container for disposal.[1][3]

Fire-Fighting Measures

Suitable Extinguishing Media:

- Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[1]

Specific Hazards:

- Irritating fumes and organic acid vapors may develop when the material is exposed to elevated temperatures or open flame.[3]
- Decomposition products may include silicon dioxide and methoxypropanol.[3]

Protective Equipment for Firefighters:

- Wear self-contained breathing apparatus for firefighting if necessary.[1]

Storage and Disposal

Storage:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep the container tightly closed.[1][3]
- Store away from incompatible materials such as oxidizing agents.[3]

Disposal:

- Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable local, regional, and national laws and regulations.[1]

This technical guide is intended to provide essential safety information for trained professionals. It is not a substitute for a thorough understanding of the material's properties and the implementation of a comprehensive safety program. Always refer to the most current Safety Data Sheet (SDS) from the supplier before handling this chemical.

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